

Personal protective equipment for handling 3-Methylbenzyl bromide

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Compound of Interest

Compound Name: 3-Methylbenzyl bromide

Cat. No.: B049150

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Essential Safety and Handling Guide for 3-Methylbenzyl Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **3-methylbenzyl bromide** (CAS No. 620-13-3). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk to personnel and the environment.

Hazard Identification and Personal Protective Equipment (PPE)

3-Methylbenzyl bromide is a hazardous chemical that can cause severe skin burns, eye damage, and respiratory irritation.[1][2][3] It is also harmful if swallowed or inhaled and may cause an allergic skin reaction.[1][4] Due to its corrosive and lachrymatory nature, a comprehensive PPE strategy is mandatory.[3][5]

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Minimum Requirement	Rationale
Eye and Face Protection	Chemical splash goggles and a face shield. [2] [5]	Protects against splashes of the corrosive liquid and irritating vapors that can cause severe eye damage. [2] [5]
Skin Protection	Chemical-resistant gloves (e.g., Butyl rubber, Viton®). Consult manufacturer's data for specific chemical resistance. A lab coat, apron, or coveralls made of appropriate chemical-resistant material. [2] [5]	Prevents skin contact, which can lead to severe burns and irritation. [2] [5] Double gloving is recommended. [5]
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge. [2] [5]	Necessary when handling the compound outside of a certified chemical fume hood or in the event of a spill to protect the respiratory tract from harmful vapors. [5] [6]

Physical and Chemical Properties

Understanding the properties of **3-methylbenzyl bromide** is crucial for safe handling and storage.

Table 2: Physicochemical Data for **3-Methylbenzyl Bromide**

Property	Value
Synonyms	α -Bromo-m-xylene, m-Xylyl bromide[2][6]
CAS Number	620-13-3[2][6]
Molecular Formula	C ₈ H ₉ Br[6]
Molecular Weight	185.06 g/mol [4]
Appearance	Clear colorless to light yellow liquid[6]
Flash Point	82 °C (179.6 °F) - closed cup[4]

Operational Plan: From Receipt to Disposal

A systematic approach is essential for safely managing **3-methylbenzyl bromide** within a laboratory setting.

Step 1: Receiving and Storage

- Inspection: Upon receipt, visually inspect the container for any signs of damage or leaks.[5]
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, and all appropriate hazard warnings.[1][5]
- Storage: Store the compound in a cool, dry, and well-ventilated area designated for corrosive materials.[1][2][6] Keep the container tightly sealed and store away from incompatible materials such as bases, strong oxidizing agents, alcohols, amines, and metals.[2][6][7] Protect containers from physical damage.[1]

Step 2: Handling and Use

- Ventilation: Always handle **3-methylbenzyl bromide** in a certified chemical fume hood or a well-ventilated area to avoid inhalation of vapors.[2][6][8]
- PPE: Full PPE, as detailed in Table 1, must be worn at all times during handling.[1][2]
- Safe Practices: Avoid all personal contact, including inhalation.[9] Do not eat, drink, or smoke in the handling area.[1][2] Wash hands thoroughly after handling.[2][6] Prevent the buildup of

electrostatic charge.[10]

Emergency and Spill Response Plan

Immediate and appropriate action is critical in the event of an emergency.

Personal Exposure Procedures:

- **Eye Contact:** Immediately flush the eyes with running water for at least 15 minutes, holding the eyelids apart.[1] Seek immediate medical attention.[2][7] Removal of contact lenses should only be done by skilled personnel.[1]
- **Skin Contact:** Immediately remove all contaminated clothing.[1] Flush the affected skin and hair with running water and soap if available.[1] Seek medical attention if irritation occurs.[1]
- **Inhalation:** Move the affected person to fresh air and keep them warm and at rest.[1] If breathing is difficult or has stopped, provide artificial respiration.[1] Seek immediate medical attention.[2][7]
- **Ingestion:** Do NOT induce vomiting.[1][7] Rinse the mouth with water.[2][8] Seek immediate medical attention.[1][11]

Spill Cleanup Procedures:

- **Minor Spills:**
 - Evacuate all non-essential personnel from the immediate area.
 - Wearing full PPE, contain and absorb the spill with an inert material such as sand, earth, or vermiculite.[1]
 - Collect the absorbed material into a suitable, labeled container for waste disposal.[1]
 - Clean the spill area thoroughly.
- **Major Spills:**
 - Evacuate the area immediately and move upwind.[1]

- Alert the appropriate emergency response team or fire brigade, informing them of the location and nature of the hazard.[\[1\]](#)
- Only trained personnel with appropriate breathing apparatus and protective gear should attempt to control the spill.[\[1\]](#)[\[9\]](#)
- Prevent the spill from entering drains or water courses.[\[1\]](#)
- Contain the spill with sand, earth, or vermiculite and collect the recoverable product into labeled containers.[\[1\]](#)

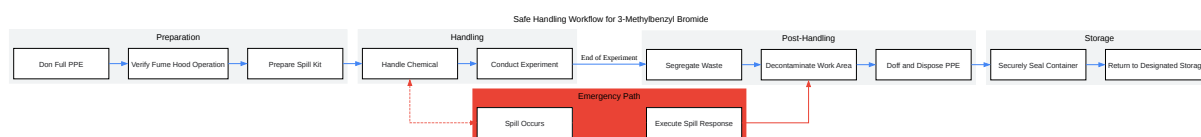
Disposal Plan

Proper disposal of **3-methylbenzyl bromide** and associated waste is crucial to prevent environmental contamination.

- Waste Segregation: All waste contaminated with **3-methylbenzyl bromide**, including used gloves, absorbent materials, and empty containers, must be collected in a designated and clearly labeled hazardous waste container.[\[1\]](#)[\[5\]](#)
- Disposal: Dispose of the chemical waste through an authorized hazardous or special waste collection point, in accordance with all local, regional, and national regulations.[\[1\]](#)[\[2\]](#) Do not let the chemical enter the environment.[\[2\]](#)[\[7\]](#)

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **3-methylbenzyl bromide**.



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Caption: Workflow for the safe handling of **3-Methylbenzyl bromide**.

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